

Application Note: Regioselective Synthesis of 4-Methoxy-2,3-dinitroaniline

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Compound of Interest

Compound Name: 4-Methoxy-2,3-dinitroaniline

CAS No.: 5473-00-7

Cat. No.: B184574

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Executive Summary

The synthesis of **4-Methoxy-2,3-dinitroaniline** requires precise control over electrophilic aromatic substitution to install two nitro groups vicinal to each other (positions 2 and 3) on the p-anisidine scaffold. This is achieved by:

- Acetylation: Protecting the amine as an acetamide to moderate reactivity and prevent oxidation.
- Regioselective Nitration: Using concentrated nitric acid ($d = 1.42$) in the absence of sulfuric acid. This specific condition, identified in early literature (Meldola & Eyre, 1902), promotes the formation of the 2,3-dinitro isomer, whereas mixed acid ($\text{H}_2\text{SO}_4/\text{HNO}_3$) systems tend to favor the 3,5-dinitro pattern.
- Hydrolysis: Removing the acetyl group to yield the target aniline.

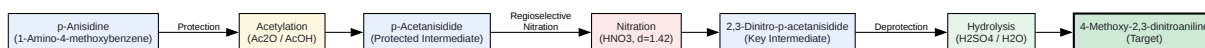
Key Chemical Challenges

- **Regioselectivity:** Preventing the formation of 4-Methoxy-3,5-dinitroaniline (2,6-dinitro-4-methoxyaniline).
- **Safety:** Handling energetic polynitro aromatics and preventing "runaway" exotherms during nitration.

Reaction Pathway & Mechanism[1][2][3]

The synthesis proceeds via three distinct stages. The critical divergence from standard nitration occurs in Step 2, where the absence of a strong dehydrating agent (H_2SO_4) alters the kinetic product distribution.

DOT Diagram: Synthetic Pathway



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Caption: Step-wise synthesis of **4-Methoxy-2,3-dinitroaniline** showing protection, nitration, and deprotection.

Experimental Protocol

Safety Precaution (Critical)

- **Explosion Hazard:** Polynitro compounds can be shock-sensitive and thermally unstable. Perform all nitrations behind a blast shield.
- **Toxicity:** p-Anisidine is highly toxic and a suspected carcinogen. Use double nitrile gloves and a fume hood.
- **Exotherm Control:** Nitration is highly exothermic. Maintain strict temperature limits.

Step 1: Acetylation of p-Anisidine

Objective: Protect the amino group to prevent oxidation and direct the subsequent nitration.

- **Dissolution:** In a 500 mL round-bottom flask, dissolve p-anisidine (12.3 g, 0.1 mol) in glacial acetic acid (30 mL).
- **Addition:** Add acetic anhydride (12 mL, 0.12 mol) dropwise with stirring. The reaction is exothermic; the solution will become warm.
- **Reflux:** Heat the mixture to gentle reflux for 30 minutes to ensure completion.
- **Quench:** Pour the reaction mixture into ice-cold water (300 mL) with vigorous stirring.
- **Isolation:** Filter the white precipitate (p-acetanisidide). Wash with cold water (2 x 50 mL).
- **Drying:** Dry the solid in a vacuum oven at 60°C.
 - Expected Yield: ~90-95%
 - Appearance: White crystalline solid (MP: 127°C).

Step 2: Regioselective Nitration (Meldola Protocol)

Objective: Introduce two nitro groups at positions 2 and 3. Note: Do not use sulfuric acid, as it promotes the formation of the 3,5-isomer.

- **Preparation:** Place nitric acid ($d = 1.42$, ~68-70%, 50 mL) in a beaker cooled in an ice-salt bath to 0°C.
- **Addition:** Slowly add the dry p-acetanisidide (10 g) from Step 1 in small portions. Maintain the temperature below 5°C.
 - **Observation:** The solid will dissolve, and the solution may turn yellow/orange.
- **Reaction:** After addition, allow the mixture to warm slowly to room temperature (20-25°C) and stir for 2 hours.
 - **Mechanistic Insight:** The mild conditions (absence of H_2SO_4) favor the kinetic product (2,3-dinitro) over the thermodynamic product.
- **Quench:** Pour the reaction mixture onto crushed ice (200 g). A yellow precipitate will form.

- Isolation: Filter the yellow solid. This is crude 2,3-dinitro-p-acetanisidide.
- Purification (Crucial): Recrystallize from ethanol or glacial acetic acid.
 - Target: The 2,3-isomer is typically less soluble than mono-nitro impurities.
 - MP Check: Pure 2,3-dinitro-p-acetanisidide has a melting point of approx. 188°C (Meldola & Eyre, 1902).

Step 3: Hydrolysis to 4-Methoxy-2,3-dinitroaniline

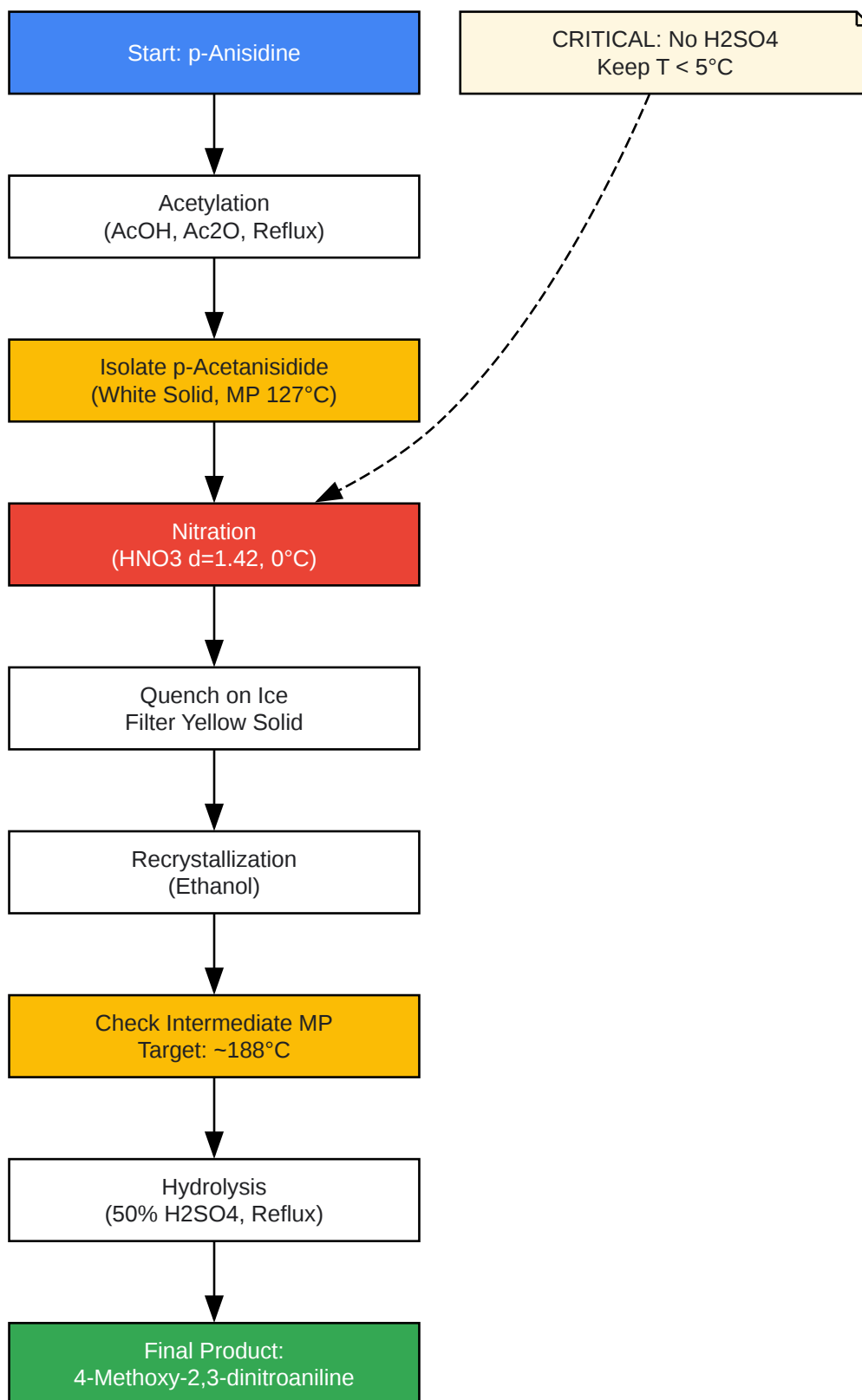
Objective: Remove the acetyl protecting group.

- Suspension: Suspend the purified 2,3-dinitro-p-acetanisidide (5 g) in 50% sulfuric acid (20 mL) or concentrated HCl (20 mL).
- Hydrolysis: Heat the mixture to reflux for 30–60 minutes. The solid should dissolve and eventually reprecipitate or change form.
- Neutralization: Cool the mixture and dilute with water (50 mL). Carefully neutralize with ammonium hydroxide or sodium carbonate solution to pH ~8-9.
- Isolation: Filter the deep yellow/orange solid.
- Recrystallization: Recrystallize from ethanol or dilute acetic acid.
 - Final Product: **4-Methoxy-2,3-dinitroaniline**.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
 - Appearance: Orange/Red needles.

Quantitative Data Summary

Parameter	Value / Condition	Notes
Starting Material	p-Anisidine	99% Purity required
Reagent A	Acetic Anhydride	1.2 equivalents
Reagent B	Nitric Acid (d=1.42)	Excess (~10 equiv), Solvent/Reagent
Temperature (Nitration)	< 5°C (Addition)	Critical for regioselectivity
Intermediate MP	~188°C	2,3-Dinitro-p-acetanisidide
Final Product MP	~133-134°C	Literature value for 2,3-dinitro-p-anisidine
Expected Yield	40-50% (Overall)	Losses due to isomer separation

Experimental Workflow Diagram



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Caption: Operational workflow for the synthesis, highlighting critical control points (yellow) and hazards (red).

References

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 - Verification of CAS number and commercial existence.

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